

# Essential Safety and Handling Guide for Efavit (Efavirenz)

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## Compound of Interest

Compound Name: Efavit

Cat. No.: B1222133

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This guide provides crucial safety and logistical information for laboratory professionals handling **Efavit** (Efavirenz). Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

## Occupational Exposure Limits

Quantitative exposure data for the active ingredient, Efavirenz, is summarized below. Personnel should work to maintain exposure levels well below this established limit.

Compound	CAS Number	Occupational Exposure Limit (OEL)	Basis
Efavirenz	154598-52-4	100 µg/m <sup>3</sup> (8-hour TWA)	Internal

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Efavit** to prevent direct contact and inhalation.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)
- Skin Protection:

- Gloves: Wear suitable chemical-resistant gloves.
- Protective Clothing: A lab coat or other protective clothing is required to prevent skin contact.[\[1\]](#)
- Respiratory Protection: In case of inadequate ventilation or potential for dust/aerosol generation, use a NIOSH-approved respirator.

## Operational Plan for Handling Efavrit

Follow these step-by-step instructions for the safe handling of **Efavrit** in a laboratory setting.

- Preparation and Precaution:
  - Obtain and review the Safety Data Sheet (SDS) for Efavirenz before commencing any work.[\[1\]](#)
  - Ensure all safety precautions are understood.[\[1\]](#)
  - Work in a well-ventilated area, preferably within a chemical fume hood.
  - Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Handling Procedures:
  - Avoid breathing dust, mist, or vapors.[\[1\]](#)
  - Wear the full complement of prescribed PPE.[\[1\]](#)
  - Weigh and handle the solid form of **Efavrit** carefully to minimize dust generation.
  - For liquid formulations, handle with care to prevent splashing and aerosolization.
- Post-Handling:
  - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)
  - Decontaminate all work surfaces after use.

## Emergency Procedures

- In Case of Exposure or Concern: Seek immediate medical attention.<sup>[1]</sup>
- Spill Response:
  - Evacuate the area and prevent unauthorized access.
  - Wear appropriate PPE, including respiratory protection.
  - Carefully sweep or vacuum up spilled solid material, avoiding dust generation.
  - For liquid spills, absorb with an inert material.
  - Collect the spilled material and any contaminated absorbent into a suitable, labeled container for disposal.
  - Ventilate the area and wash the spill site after material pickup is complete.

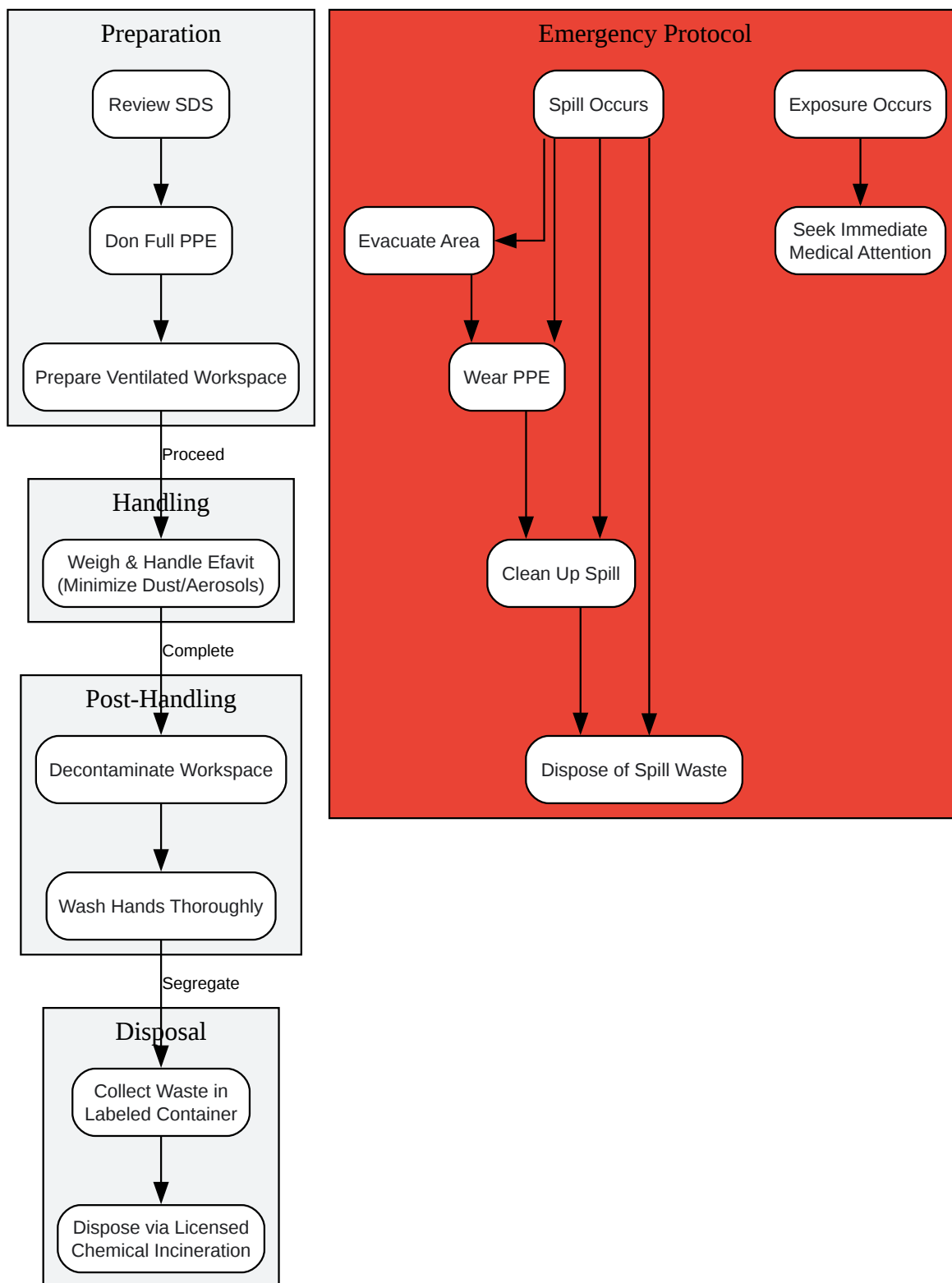
## Disposal Plan

Proper disposal of **Efavit** and its containers is critical to prevent environmental contamination.

- Waste Collection:
  - Collect all **Efavit** waste, including contaminated materials, in a clearly labeled, sealed container.
- Disposal Method:
  - Dispose of the waste through a licensed chemical waste disposal service.
  - One recommended method is to dissolve or mix the material with a suitable combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.
  - Do not allow the product to enter drains, surface water, or the sanitary sewer system.
- Regulatory Compliance:

- All disposal activities must be in accordance with local, state, and federal regulations.

## Safe Handling Workflow for Efavit



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## References

- 1. merck.com [merck.com]
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